Spectroscopic Characterization of 6-Nitroisatin: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*6-Nitroisatin*
CAS No.:	*3433-54-3*
Cat. No.:	*B1582362*

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Introduction: The Significance of **6-Nitroisatin** in Medicinal Chemistry

6-Nitroisatin (6-nitro-1H-indole-2,3-dione) is a key heterocyclic scaffold that garners significant interest within the realms of medicinal chemistry and drug development. As a derivative of isatin, a molecule with a rich history and diverse biological profile, **6-Nitroisatin** serves as a crucial building block for the synthesis of novel compounds with potential therapeutic applications, including but not limited to anticancer, antimicrobial, and antiviral agents. The introduction of a nitro group at the 6-position of the isatin core profoundly influences its electronic properties and, consequently, its reactivity and biological activity.

An unambiguous structural confirmation of **6-Nitroisatin** and its subsequent derivatives is paramount for advancing drug discovery programs. This technical guide provides an in-depth analysis of the expected spectroscopic data for **6-Nitroisatin**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). In the absence of comprehensive, publicly available experimental spectra for **6-Nitroisatin**, this guide leverages

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predicted data from computational models and established spectroscopic principles to offer a robust framework for its characterization. This approach is designed to empower researchers, scientists, and drug development professionals with the foundational knowledge required to identify and analyze this important molecule.

Molecular Structure and Atom Numbering

A clear understanding of the molecular structure of **6-Nitroisatin** is fundamental to interpreting its spectroscopic data. The following diagram illustrates the chemical structure with a systematic atom numbering scheme that will be referenced throughout this guide.

Caption: Chemical structure of **6-Nitroisatin** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of organic molecules. The chemical shifts (δ) are indicative of the local electronic environment of each nucleus.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **6-Nitroisatin** is expected to exhibit signals corresponding to the aromatic protons and the N-H proton of the lactam ring. Due to the lack of publicly available experimental data, the following table presents predicted chemical shifts.

Proton	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Inferred Coupling Constant (J, Hz)
H-4	~7.8 - 8.2	Doublet (d)	~8.0 - 9.0
H-5	~7.2 - 7.6	Doublet of Doublets (dd)	J(H5,H4) ≈ 8.0-9.0, J(H5,H7) ≈ 2.0-2.5
H-7	~8.3 - 8.7	Doublet (d)	~2.0 - 2.5
N1-H	~11.0 - 12.0	Singlet (s, broad)	-

Interpretation:

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- Aromatic Protons (H-4, H-5, H-7): The electron-withdrawing nature of the nitro group at C-6 and the carbonyl groups at C-2 and C-3 significantly deshields the aromatic protons, causing them to resonate at downfield chemical shifts.
    - H-7 is expected to be the most deshielded aromatic proton due to its ortho position relative to the electron-withdrawing nitro group, appearing as a doublet with a small meta-coupling to H-5.
    - H-4 is anticipated to appear as a doublet due to ortho-coupling with H-5.
    - H-5 will likely be observed as a doublet of doublets, arising from ortho-coupling to H-4 and meta-coupling to H-7.
- N-H Proton: The lactam N-H proton is acidic and will appear as a broad singlet at a very downfield position, typically above 11 ppm, due to hydrogen bonding and the electronic effects of the adjacent carbonyl groups.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of **6-Nitroisatin** should display eight distinct signals for each of the unique carbon atoms. The predicted chemical shifts are tabulated below.

Carbon	Predicted Chemical Shift (δ, ppm)	Description
C-2	~158 - 162	Amide Carbonyl
C-3	~182 - 186	Ketone Carbonyl
C-3a	~118 - 122	Aromatic Quaternary
C-4	~125 - 129	Aromatic CH
C-5	~120 - 124	Aromatic CH
C-6	~145 - 149	Aromatic Quaternary (Nitro-substituted)
C-7	~110 - 114	Aromatic CH
C-7a	~150 - 154	Aromatic Quaternary

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Interpretation:

- Carbonyl Carbons (C-2, C-3): The two carbonyl carbons are the most deshielded, resonating at the furthest downfield positions. The ketone carbonyl (C-3) is typically found at a higher chemical shift than the amide carbonyl (C-2).
- Aromatic Carbons:
  - C-6 and C-7a are expected to be significantly deshielded. C-6 is directly attached to the electron-withdrawing nitro group, and C-7a is adjacent to the electronegative nitrogen atom of the lactam ring.
  - The protonated aromatic carbons (C-4, C-5, C-7) will appear in the typical aromatic region, with their specific shifts influenced by the substituents on the ring.

Experimental Protocol: NMR Data Acquisition

The following outlines a standardized procedure for acquiring high-quality NMR spectra for **6-Nitroisatin**.[1]

- Sample Preparation:
  - Accurately weigh 5-10 mg of **6-Nitroisatin**.
  - Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent, such as DMSO-d_6, in a 5 mm NMR tube. DMSO-d_6 is often preferred for isatin derivatives due to their moderate polarity and to ensure the observation of the exchangeable N-H proton.
  - Add a small amount of Tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm).
  - Ensure the sample is fully dissolved.
- ^{1}H NMR Acquisition:
  - Spectrometer: 400 MHz or higher.
  - Pulse Program: Standard single-pulse experiment.

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- Spectral Width: 0-16 ppm.
- Number of Scans: 16-64 scans.
- Relaxation Delay: 1-2 seconds.

- ^{13}C NMR Acquisition:
  - Spectrometer: 400 MHz or higher (operating at ~100 MHz for ^{13}C).
  - Pulse Program: Standard proton-decoupled single-pulse experiment.
  - Spectral Width: 0-220 ppm.
  - Number of Scans: 1024-4096 scans (due to the low natural abundance of ^{13}C).
  - Relaxation Delay: 2-5 seconds.
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Perform phase and baseline corrections.
  - Reference the spectra to the TMS signal at 0.00 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

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Functional Group	Expected Absorption Range (cm^{-1})	Vibrational Mode
N-H (Lactam)	3100 - 3300	Stretching
C-H (Aromatic)	3000 - 3100	Stretching
C=O (Ketone)	1730 - 1750	Stretching
C=O (Amide/Lactam)	1700 - 1720	Stretching
C=C (Aromatic)	1600 - 1620 and 1450 - 1500	Ring Stretching
N-O (Nitro)	1510 - 1560 (asymmetric) and 1335 - 1370 (symmetric)	Stretching

Interpretation:

The IR spectrum of **6-Nitroisatin** is expected to be characterized by several strong absorption bands. The most prominent features will be the two distinct carbonyl stretching vibrations: one for the C3-ketone and another for the C2-amide (lactam). The presence of a strong, broad band in the N-H stretching region would confirm the lactam moiety. Crucially, two strong bands corresponding to the asymmetric and symmetric stretching of the nitro group would confirm its presence and substitution on the aromatic ring.

Experimental Protocol: IR Data Acquisition

A standard method for obtaining an IR spectrum of a solid sample like **6-Nitroisatin** is as follows:

- Sample Preparation (KBr Pellet Method):
  - Thoroughly grind 1-2 mg of **6-Nitroisatin** with ~100 mg of dry potassium bromide (KBr) using an agate mortar and pestle.
  - Transfer the fine powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Data Acquisition:

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- Record a background spectrum of the empty sample compartment.
- Place the KBr pellet in the sample holder of the FT-IR spectrometer.
- Acquire the sample spectrum over a range of 4000-400 cm^{-1}.

Mass Spectrometry (MS)

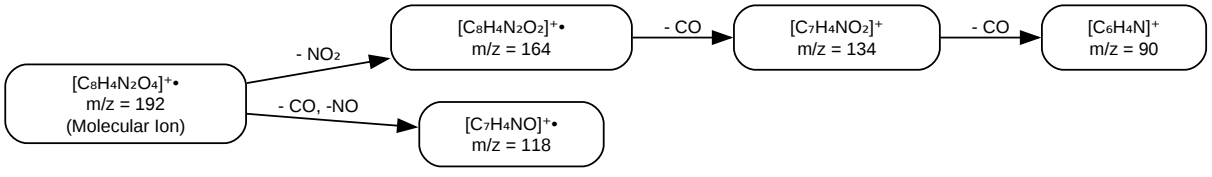
Mass spectrometry provides information about the molecular weight and elemental composition of a compound. The fragmentation pattern observed in the mass spectrum offers valuable clues about the molecule's structure.

Molecular Ion:

- Molecular Formula: $C_8H_4N_2O_4$
- Monoisotopic Mass: 192.0171 g/mol [2]
- Expected Molecular Ion Peak ($M^{+\bullet}$) in EI-MS: m/z 192
- Expected Protonated Molecule ($[M+H]^+$) in ESI-MS: m/z 193

Proposed Fragmentation Pathway (Electron Ionization):

The fragmentation of **6-Nitroisatin** under electron ionization (EI) is expected to proceed through characteristic losses of small, stable neutral molecules.



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Caption: Proposed EI-MS fragmentation pathway for **6-Nitroisatin**.

Interpretation:

- Loss of Nitrogen Dioxide (NO_2): A primary fragmentation pathway for nitroaromatic compounds is the loss of a nitro radical ($\bullet NO_2$) to give a fragment at m/z 146 or the loss of nitrogen dioxide (NO_2) to yield an ion at m/z 164.
- Loss of Carbon Monoxide (CO): Isatin and its derivatives are known to readily lose carbon monoxide from the five-membered ring. A sequential loss of CO from the molecular ion or subsequent fragments is highly probable. For instance, the fragment at m/z 164 could lose CO to give an ion at m/z 136.
- Combined Losses: Other significant peaks may arise from combined losses, such as the sequential or concerted loss of CO and NO, leading to various smaller fragment ions.

Experimental Protocol: Mass Spectrometry Data Acquisition

A general procedure for obtaining a mass spectrum is as follows:

- Sample Preparation:
  - Dissolve a small amount of **6-Nitroisatin** in a suitable volatile solvent (e.g., methanol or acetonitrile) for Electrospray Ionization (ESI) or use a direct insertion probe for Electron Ionization (EI).
- Data Acquisition (ESI-MS):
  - Ionization Mode: Positive or negative ion mode.
  - Mass Range: Scan from m/z 50 to 500.
  - Capillary Voltage: ~3-4 kV.
- Data Acquisition (EI-MS):
  - Ionization Energy: 70 eV.
  - Source Temperature: ~200-250 °C.

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- Mass Range: Scan from m/z 40 to 300.

Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic characteristics of **6-Nitroisatin**. While based on predicted data and established chemical principles due to a scarcity of published experimental spectra, the information herein serves as a robust reference for researchers in the field. The predicted ^{1}H and ^{13}C NMR chemical shifts, characteristic IR absorption bands, and plausible mass spectral fragmentation patterns collectively form a detailed spectroscopic profile. This guide, coupled with the provided standardized experimental protocols, will aid in the unambiguous identification and structural verification of **6-Nitroisatin**, thereby supporting its application in synthetic and medicinal chemistry research.

References

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Sources

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